

A Comprehensive Technical Guide to 5-(Aminomethyl)-2-methylpyrimidin-4-amine

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Compound of Interest

Compound Name: 5-(Aminomethyl)-2-methylpyrimidin-4-amine

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Abstract

5-(Aminomethyl)-2-methylpyrimidin-4-amine, also known as Grewe diamine, is a pivotal chemical intermediate, most notably in the biosynthesis of Thiamine (Vitamin B1).^[1] This document provides a detailed overview of its chemical properties, comprehensive experimental protocols for its synthesis, and its established role in biological pathways. While a definitive crystal structure with detailed crystallographic data is not publicly available in the reviewed literature, this guide consolidates other critical technical information for research and development purposes.

Chemical and Physical Properties

While detailed crystallographic data is not available, a summary of the known physicochemical properties of **5-(Aminomethyl)-2-methylpyrimidin-4-amine** is presented below.

Property	Value
Chemical Name	5-(Aminomethyl)-2-methylpyrimidin-4-amine
CAS Number	95-02-3
Molecular Formula	C ₆ H ₁₀ N ₄
Molecular Weight	138.17 g/mol [1]
Appearance	Off-white solid
Melting Point	270-272 °C
Boiling Point	301.6 °C at 760 mmHg
Solubility	Slightly soluble in DMSO, Methanol (when heated), and Water
InChI Key	OZOHTVFC SKF MLL-UHFFFAOYSA-N [1]

Experimental Protocols for Synthesis

Several methods for the synthesis of **5-(Aminomethyl)-2-methylpyrimidin-4-amine** have been developed, ranging from scalable batch processes to continuous flow synthesis.

A two-step scalable process starting from the less expensive 2-cyanoacetamide has been described.[\[2\]](#)

Step 1: Synthesis of 4-amino-2-methylpyrimidine-5-carbonitrile

- 2-Cyanoacetamide is reacted with a Vilsmeier reagent to produce an enamine intermediate.
- This enamine subsequently undergoes condensation with acetamidine to yield 4-amino-2-methylpyrimidine-5-carbonitrile.[\[2\]](#)

Step 2: Hydrogenation to **5-(Aminomethyl)-2-methylpyrimidin-4-amine**

- The resulting 4-amino-2-methylpyrimidine-5-carbonitrile is then subjected to hydrogenation to give the final product.[\[2\]](#)

- This process has an overall yield of 65%.[\[2\]](#)

An alternative scalable synthesis begins with malononitrile.[\[2\]](#)

Step 1: Formation of the enamine intermediate

- Malononitrile is treated with an ionic salt prepared in situ from DMF and dimethyl sulfate to give the same enamine intermediate as in the previous method.[\[2\]](#)

Step 2: Condensation and formation of the common intermediate

- The enamine, without isolation, is reacted with acetamidine hydrochloride to afford the common intermediate, 4-amino-2-methylpyrimidine-5-carbonitrile.[\[2\]](#)
- The overall yield for this approach is reported to be 70%.[\[2\]](#)

A fully continuous flow synthesis method has been developed, offering high efficiency and throughput.[\[3\]](#)[\[4\]](#)

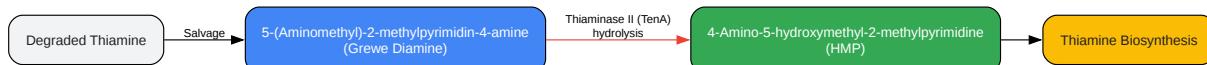
- This process involves three chemical transformations carried out in six sequential continuous flow devices.[\[3\]](#)[\[4\]](#)
- The starting material is 2-cyanoacetamide.[\[3\]](#)[\[4\]](#)
- The single-step continuous flow synthesis for each reaction step demonstrates yields of 94%, 90%, and 99%, respectively.[\[3\]](#)[\[4\]](#)
- The fully integrated continuous flow process achieves an overall yield of 84% with a total residence time of 74 minutes and a throughput of 0.92 g/h.[\[3\]](#)[\[4\]](#)

Biological Role and Signaling Pathways

5-(Aminomethyl)-2-methylpyrimidin-4-amine is a crucial component in the thiamine salvage pathway.[\[1\]](#) Thiamine is an essential cofactor for all living organisms, and salvage pathways allow cells to recycle components of degraded thiamine.[\[1\]](#)

In the thiamine salvage pathway, **5-(Aminomethyl)-2-methylpyrimidin-4-amine** acts as a substrate for the enzyme thiaminase II (TenA).[\[1\]](#) This enzyme hydrolyzes the aminomethyl

group to form 4-Amino-5-hydroxymethyl-2-methylpyrimidine (HMP), which is a direct precursor for thiamine biosynthesis.[\[1\]](#)



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